

An In-depth Technical Guide to Methylenecyclopropylglycine (MCPG)

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Compound of Interest

Compound Name: *Methylenecyclopropylglycine*

Cat. No.: *B050705*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical structure, properties, and biological activities of **Methylenecyclopropylglycine** (MCPG), a naturally occurring non-proteinogenic amino acid.

Chemical Structure and Identification

Methylenecyclopropylglycine (MCPG) is a non-proteinogenic L-alpha-amino acid.^[1] Its structure features a glycine backbone with a 2-methylenecyclopropyl group attached to the alpha-carbon.^[1]

- IUPAC Name: (2S)-2-amino-2-(2-methylenecyclopropyl)acetic acid^[1]
- Molecular Formula: C₆H₉NO₂^{[1][2]}
- SMILES: C=C1CC1--INVALID-LINK--N^[1]
- InChIKey: MPIZVHPMGFWK MJ-AKGZTFGVSA-N^[1]

Chemical Structure:

Physicochemical and Computed Properties

The following table summarizes the key computed physicochemical properties of **Methylenecyclopropylglycine**.

Property	Value	Source
Molecular Weight	127.14 g/mol	[1]
XLogP3	-2.8	[1]
Hydrogen Bond Donor Count	2	[1]
Hydrogen Bond Acceptor Count	3	[1]
Rotatable Bond Count	2	[1]
Exact Mass	127.063328530 Da	[1]
Topological Polar Surface Area	63.3 Å ²	[1]
Heavy Atom Count	9	[1]

Biological Activity and Mechanism of Action

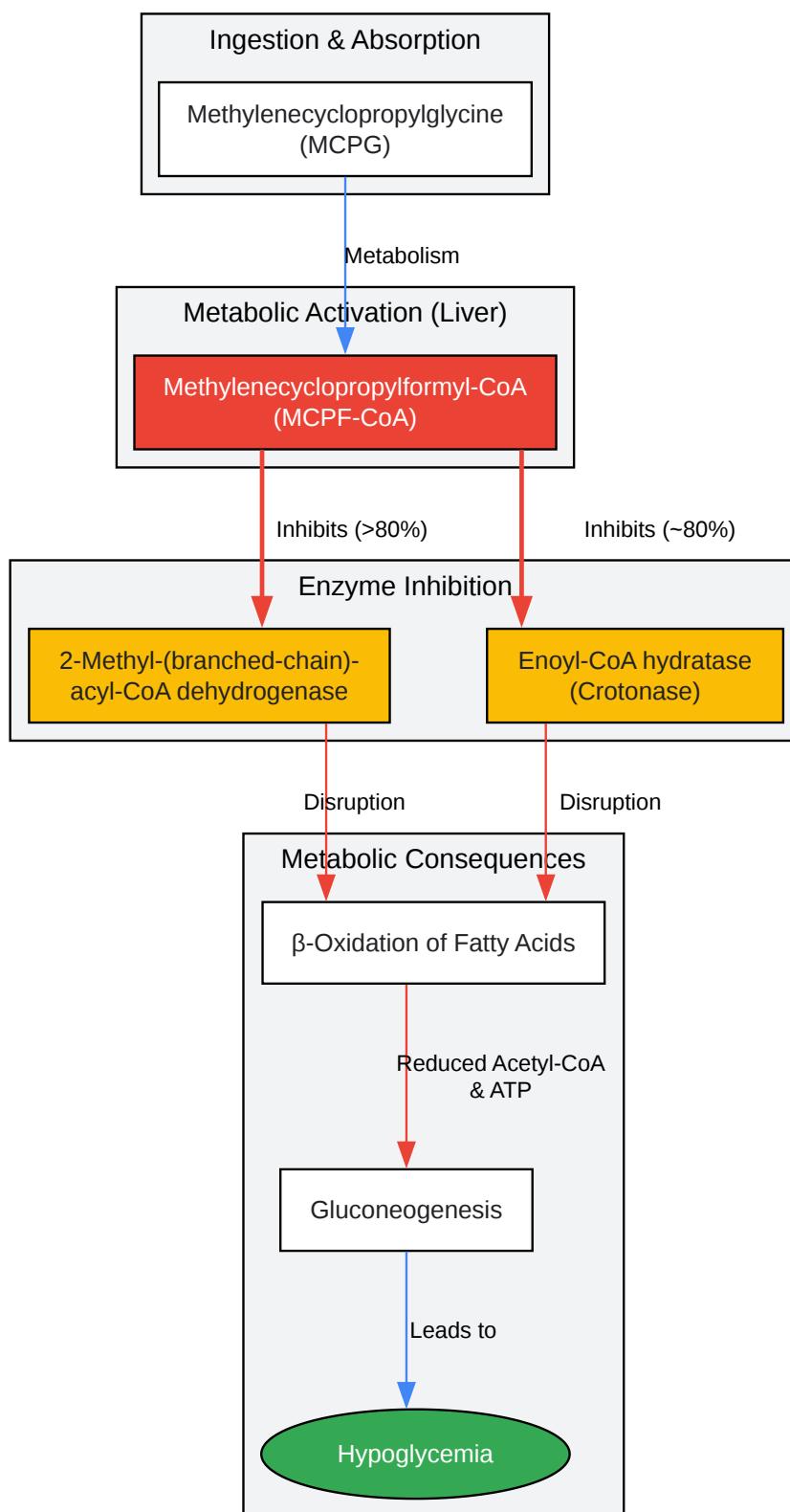
MCPG is recognized as a phytotoxin and a plant metabolite, notably found in fruits of the Sapindaceae family, such as litchi.[\[1\]](#)[\[3\]](#) It is a causative agent in hypoglycemic encephalopathy.[\[3\]](#)[\[4\]](#)

The primary toxic effect of MCPG is severe hypoglycemia.[\[5\]](#)[\[6\]](#)[\[7\]](#) This is a result of its metabolic activation and subsequent disruption of fatty acid β -oxidation and gluconeogenesis.[\[8\]](#)[\[9\]](#)

Metabolic Pathway and Inhibition of β -Oxidation

Upon ingestion, **Methylenecyclopropylglycine** is metabolized to its toxic CoA adduct, methylenecyclopropylformyl-CoA (MCPF-CoA).[\[5\]](#)[\[9\]](#)[\[10\]](#) This metabolite is a potent inhibitor of key enzymes in the β -oxidation pathway.

The diagram below illustrates the metabolic activation of MCPG and its inhibitory effect on β -oxidation, which ultimately leads to hypoglycemia.

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Caption: Metabolic pathway of MCPG leading to hypoglycemia.

Experimental Protocols

In Vivo Study of Hypoglycemic Action in Rats

This protocol describes the methodology used to investigate the hypoglycemic effects of MCPG in an animal model.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Objective: To determine the effect of oral MCPG administration on blood glucose and plasma metabolite levels in starved rats.

Methodology:

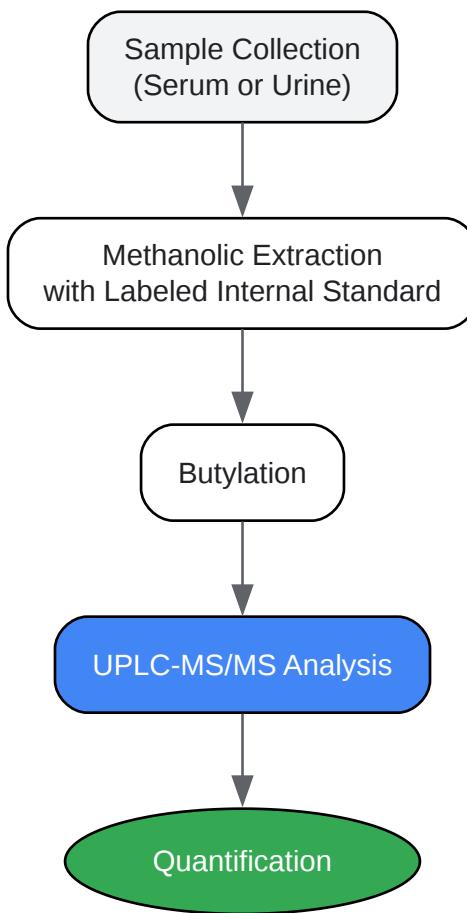
- Animal Model: Male rats are used for the experiment.
- Fasting: Rats are starved overnight to deplete glycogen stores.
- Administration: **Methylenecyclopropylglycine** is administered orally at a dosage of 43 mg/kg body weight.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Blood Sampling: Blood samples are collected at specified time intervals (e.g., 4 hours post-administration) for analysis.
- Biochemical Analysis:
 - Blood glucose levels are measured to assess hypoglycemia. A 50% decrease in blood glucose compared to controls can be observed.[\[5\]](#)[\[6\]](#)[\[7\]](#)
 - Plasma concentrations of lactate and non-esterified fatty acids are determined.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Enzyme Activity Assays:
 - Livers are excised, and mitochondria are isolated.
 - The activities of general acyl-CoA dehydrogenase and 2-methyl-(branched-chain)-acyl-CoA dehydrogenase are measured to assess the extent of enzyme inhibition. A decrease of over 80% in the activity of 2-methyl-(branched-chain)-acyl-CoA dehydrogenase is expected.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Quantification of MCPG in Biological Samples by UPLC-MS/MS

This protocol details a validated method for the sensitive quantification of MCPG in serum and urine.[\[4\]](#)[\[11\]](#)

Objective: To accurately measure the concentration of **Methylenecyclopropylglycine** in biological matrices.

Workflow Diagram:



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Caption: Workflow for MCPG quantification by UPLC-MS/MS.

Detailed Steps:

- Sample Preparation:
 - A small volume of serum or urine is used.
 - MCPG is extracted using a methanolic solution.
 - A labeled internal standard (e.g., labeled MCPG) is added to the extraction solution for accurate quantification.[11]
- Derivatization:
 - The extracted sample undergoes butylation. This chemical modification improves the chromatographic separation and mass spectrometric detection of MCPG.[11]
- UPLC-MS/MS Analysis:
 - The derivatized sample is injected into an Ultra-Performance Liquid Chromatography system coupled with a Tandem Mass Spectrometer (UPLC-MS/MS).
 - The system is optimized for the separation and detection of the butylated MCPG isomers.
- Quantification:
 - The concentration of MCPG is determined by comparing the signal of the analyte to that of the internal standard.
 - This method demonstrates high sensitivity with lower limits of detection and quantification at 0.5 and 2.5 nmol/L, respectively, in both urine and serum.[4][11]

This guide provides foundational technical information on **Methylenecyclopropylglycine** for professionals in research and drug development. The detailed protocols and mechanistic insights can serve as a valuable resource for further investigation into its toxicological properties and potential therapeutic applications.

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References

- 1. Methylenecyclopropylglycine | C6H9NO2 | CID 55289519 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. L-alpha-(methylenecyclopropyl)-glycine | C6H9NO2 | CID 90659322 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. A new method for quantifying causative and diagnostic markers of methylenecyclopropylglycine poisoning - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Mechanism of hypoglycaemic action of methylenecyclopropylglycine - PMC
[pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Mechanism of hypoglycaemic action of methylenecyclopropylglycine - PubMed
[pubmed.ncbi.nlm.nih.gov]
- 8. In Vivo Studies on the Mechanism of Methylenecyclopropylacetic acid and Methylenecyclopropylglycine-Induced Hypoglycemia - PMC [pmc.ncbi.nlm.nih.gov]
- 9. mdpi.com [mdpi.com]
- 10. Mechanism of hypoglycaemic action of methylenecyclopropylglycine [kops.uni-konstanz.de]
- 11. researchgate.net [researchgate.net]
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